Application Note: 2,4-Dichloro-5-methoxyphenol as a Reference Standard

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Compound of Interest

Compound Name:	*2,4-Dichloro-5-methoxyphenol*
CAS No.:	*18113-13-8*
Cat. No.:	*B102181*

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Abstract & Scope

This technical guide establishes the protocol for utilizing **2,4-Dichloro-5-methoxyphenol** (CAS: 18113-13-8) as a certified reference standard. While primarily known as a key intermediate in the synthesis of difluoromethoxy-based agrochemicals, this compound has emerged as a critical Disinfection By-Product (DBP) marker in water quality analysis (specifically from the chlorination of UV filters like Benzophenone-6) and a metabolite in herbicide degradation studies (e.g., Diclofop-methyl).

This document details validated methodologies for its quantification using GC-MS (via silylation) and LC-MS/MS (ESI-), addressing the specific challenges of phenolic acidity and matrix interference.

Compound Identity & Physicochemical Profile

Understanding the chemical behavior of **2,4-Dichloro-5-methoxyphenol** is prerequisite to accurate analysis. Its phenolic nature requires specific handling to prevent peak tailing in chromatography.

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Parameter	Specification	Technical Insight
IUPAC Name	2,4-Dichloro-5-methoxyphenol	
CAS Number	18113-13-8	Unique identifier for procurement/regulatory checks.[1]
Molecular Formula	$C_7H_6Cl_2O_2$	
Molecular Weight	193.03 g/mol	
pKa (Predicted)	~7.5 - 8.2	The chlorine atoms increase acidity compared to phenol; crucial for pH adjustment during extraction.
LogP (Predicted)	~2.8 - 3.1	Moderately lipophilic; suitable for SPE (C18 or HLB) enrichment.
Solubility	Soluble in MeOH, ACN, DCM	Poor water solubility requires organic co-solvents for stock preparation.
Appearance	White to Off-white Solid	

Critical Applications

A. Environmental Monitoring (Disinfection By-Products)

Recent studies identify **2,4-Dichloro-5-methoxyphenol** as a transformation product of Benzophenone-6 (a common UV filter) during water chlorination processes. Its presence serves as an indicator of specific anthropogenic contamination and chlorination efficiency.

B. Pharmaceutical & Agrochemical Impurity Profiling

It serves as a starting material for 2,4-Dichloro-5-(difluoromethoxy)anisole.[2] In quality control (QC), it must be quantified as a residual process impurity (Starting Material A) in the final drug substance or herbicide active ingredient.

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Analytical Protocol A: GC-MS with Derivatization

Rationale: Phenols often exhibit poor peak shape and adsorption in GC due to the polar hydroxyl group. Silylation with BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) replaces the active hydrogen with a trimethylsilyl (TMS) group, improving volatility and peak symmetry.

Reagents

- Reference Standard: **2,4-Dichloro-5-methoxyphenol** (>98% purity).
- Derivatization Agent: BSTFA + 1% TMCS.
- Solvent: Anhydrous Pyridine or Ethyl Acetate.
- Internal Standard: 2,4,6-Tribromophenol or isotopically labeled equivalent.

Step-by-Step Workflow

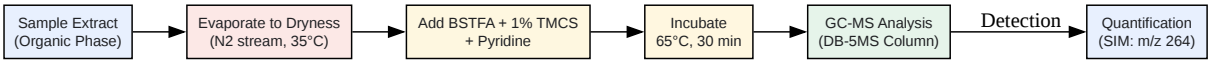
- Stock Preparation: Dissolve 10 mg of standard in 10 mL Methanol (1 mg/mL). Store at -20°C.
- Working Standard: Dilute stock to 10 µg/mL in Ethyl Acetate.
- Derivatization Reaction:
  - Transfer 100 µL of Working Standard (or sample extract) to a GC vial.
  - Evaporate to dryness under Nitrogen stream (gentle flow, 35°C).
  - Add 50 µL Anhydrous Pyridine and 50 µL BSTFA + 1% TMCS.
  - Cap and vortex.[3][4]
  - Incubate at 65°C for 30 minutes.
  - Cool to room temperature and dilute with 400 µL Ethyl Acetate (optional, depending on sensitivity needs).
- GC-MS Injection: Inject 1 µL in Splitless mode.

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Instrument Parameters (Agilent 7890/5977 or equivalent)

- Column: DB-5MS UI (30m x 0.25mm x 0.25µm).
- Inlet Temp: 250°C.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Oven Program:
  - Initial: 60°C (hold 1 min).
  - Ramp 1: 15°C/min to 200°C.
  - Ramp 2: 25°C/min to 300°C (hold 3 min).
- MS Source: 230°C; Quad: 150°C.
- SIM Mode Ions (TMS derivative):
  - Target Ion: m/z 264 (Molecular Ion of TMS derivative).
  - Qualifier Ions: m/z 249 (M-15, loss of methyl), m/z 266 (Isotope).

Visualizing the Workflow



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Figure 1: Derivatization workflow for GC-MS analysis of **2,4-Dichloro-5-methoxyphenol**.

Analytical Protocol B: LC-MS/MS (Direct Analysis)

Rationale: For aqueous environmental samples or biological matrices where derivatization is cumbersome, LC-MS/MS in Negative Electrospray Ionization (ESI-) mode is highly sensitive due to the acidic phenol proton.

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Mobile Phase Optimization

- Phase A: Water + 0.1% Acetic Acid (Avoid Formic acid if sensitivity is low; Acetic acid often preserves phenol ionization better in neg mode).
- Phase B: Acetonitrile (ACN) or Methanol (MeOH).[5]

Step-by-Step Workflow

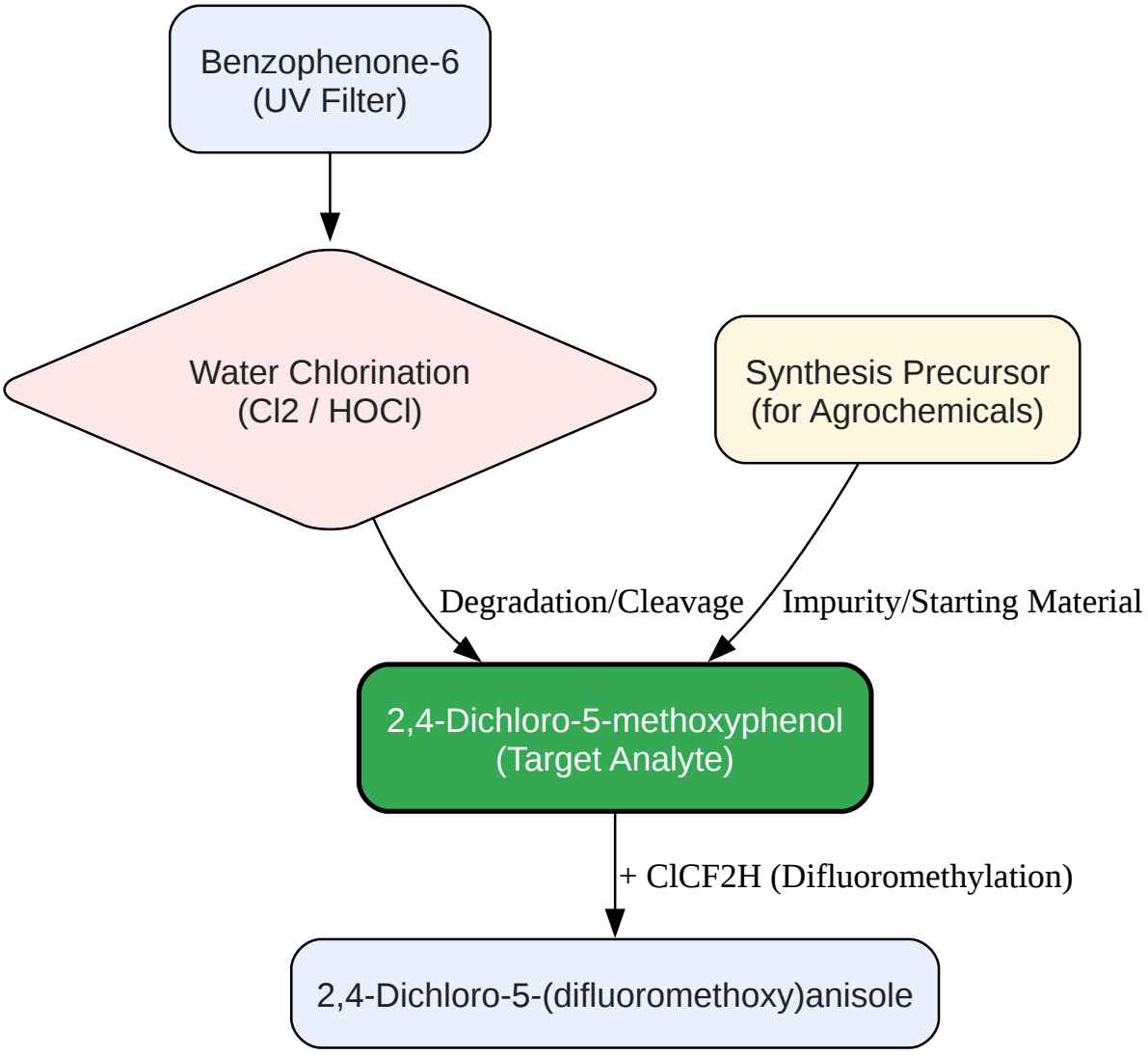
- Sample Prep (Water):
  - Adjust sample pH to < 2 using HCl.
  - Load onto Oasis HLB or MCX SPE cartridge.
  - Wash with 5% MeOH.
  - Elute with ACN/MeOH.[5]
  - Reconstitute in 20% ACN/Water.
- LC Conditions:
  - Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 100mm, 1.7µm).
  - Flow Rate: 0.3 mL/min.
  - Gradient: 5% B to 95% B over 8 minutes.
- MS/MS Transitions (ESI-):
  - Precursor Ion:m/z 191 $[M-H]^-$ (based on Cl-35 isotopes).
  - Product Ions:
    - m/z 176 (Loss of methyl radical $\bullet CH_3$).
    - m/z 148 (Further loss of CO).

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- Note: Optimize collision energy (CE) for specific instrument (typically 15-25 eV).

Synthesis & Degradation Pathway Context

Understanding the origin of this standard helps in troubleshooting "ghost peaks" or unexpected presence in samples.



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Figure 2: Dual origin of **2,4-Dichloro-5-methoxyphenol**: as an environmental degradation product of Benzophenone-6 and a synthetic precursor.

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Handling, Stability & Safety

- Storage: Store neat standard at 2-8°C (short term) or -20°C (long term/solutions). Protect from light.
- Stability: Stable in methanol stock solutions for up to 6 months at -20°C.
- Safety: This compound is a chlorinated phenol. It acts as a skin and eye irritant.[6]
  - PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
  - Ventilation: Handle all solid weighing and derivatization steps in a fume hood.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
GC Peak Tailing	Incomplete silylation or active sites in liner.	Ensure reagents are fresh (hydrolysis of BSTFA). Replace GC liner with deactivated glass wool.
Low LC-MS Sensitivity	Ion suppression or incorrect pH.	Switch mobile phase modifier to Ammonium Acetate (pH 5) or Acetic Acid. Ensure ESI is in Negative mode.
Recovery < 70%	Loss during evaporation.	Do not evaporate to complete dryness if possible; use a "keeper" solvent (e.g., toluene) or stop when 50 µL remains.

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